

cross-validation of analytical results for 4-(benzyloxy)aniline from different techniques

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Compound of Interest

Compound Name: 4-(benzyloxy)aniline

Cat. No.: B124853

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A Guide to the Cross-Validation of Analytical Results for 4-(BenzylOxy)aniline

For Researchers, Scientists, and Drug Development Professionals

The robust characterization of chemical compounds is a cornerstone of pharmaceutical development and chemical research. Ensuring the identity, purity, and structural integrity of a substance like **4-(benzyloxy)aniline** requires a multi-faceted analytical approach. Cross-validation, the process of comparing results from different analytical techniques, provides a high degree of confidence in the final data. This guide offers a comparative overview of the analytical results for **4-(benzyloxy)aniline** obtained through various methods, supported by experimental data and detailed protocols.

Data Presentation: A Comparative Summary

Quantitative data from different analytical techniques are summarized below. These results provide a comprehensive profile of **4-(benzyloxy)aniline** and its common salt form.

Table 1: Physical and Chromatographic Properties of **4-(BenzylOxy)aniline**

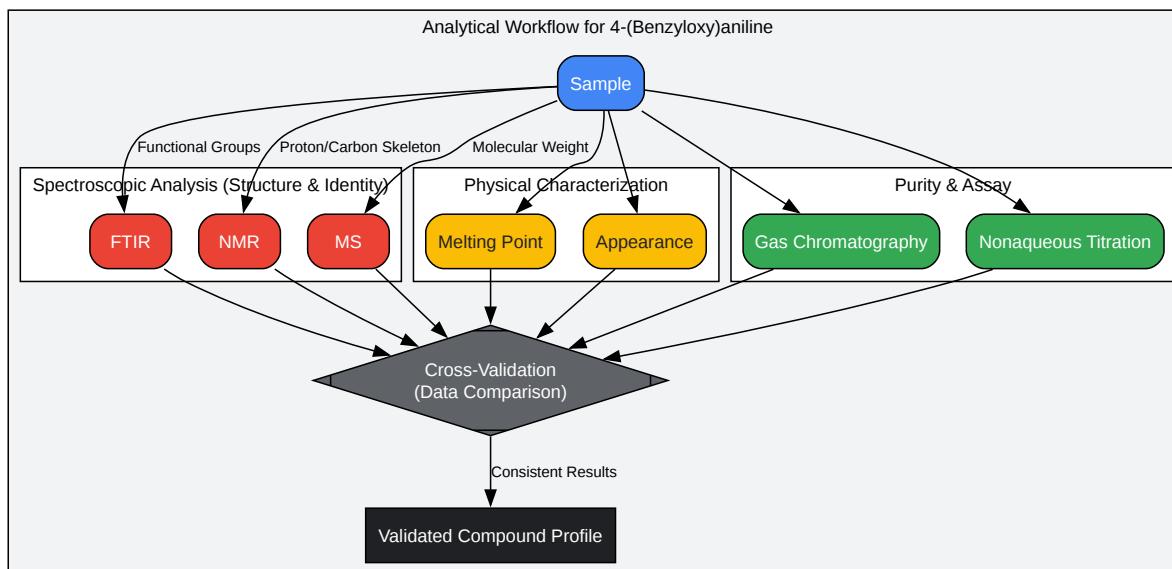
Parameter	Technique	Reported Value	Source(s)
Appearance	Visual Inspection	White to gray to brown powder or crystals	[1]
Melting Point (Free Base)	Capillary Method	52.0 to 56.0 °C	[1]
Melting Point (HCl Salt)	Capillary Method	228 °C (decomposes)	[2] [3] [4]
Boiling Point	Distillation	155 °C at 3 mmHg	[1]
Purity	Gas Chromatography (GC)	>98.0%	[1]
Purity	Nonaqueous Titration	>98.0%	[1]
Molecular Weight	---	199.25 g/mol	[5]

Table 2: Spectroscopic Data for **4-(BenzylOxy)aniline**

Technique	Parameter	Expected/Reported Value	Source(s)
Mass Spectrometry (MS)	Molecular Ion $[M]^+$	m/z 199	[5]
Key Fragments	m/z 108 (hydroxyphenyl aniline fragment), m/z 91 (benzyl fragment)		[6]
FT-IR Spectroscopy	N-H Stretch (Amine)	3400 - 3500 cm^{-1} (two bands)	[7]
C-H Stretch (Aromatic)		3100 - 3000 cm^{-1}	[1]
C-O-C Stretch (Aryl-Alkyl Ether)		1230 - 1270 cm^{-1} (asymmetric)	[7]
C-N Stretch (Aromatic Amine)		1250 - 1350 cm^{-1}	[7]
^1H NMR Spectroscopy	Aromatic Protons (Benzyl Ring)	δ 7.2 - 7.5 ppm (multiplet, 5H)	[8]
Aromatic Protons (Aniline Ring)		δ 6.6 - 6.9 ppm (multiplet, 4H)	[8]
Methylene Protons (-O- $\text{CH}_2\text{-Ph}$)		δ ~5.0 ppm (singlet, 2H)	[9]
Amine Protons (- NH_2)		δ ~3.6 ppm (broad singlet, 2H)	
^{13}C NMR Spectroscopy	C-O (Ether Linkage)	δ ~152 ppm	[10]
Aromatic Carbons		δ 115 - 142 ppm	[10]
Methylene Carbon (-O- $\text{CH}_2\text{-Ph}$)		δ ~70 ppm	[10]

Experimental Workflow and Cross-Validation Logic

The following diagram illustrates the logical workflow for the comprehensive analysis and cross-validation of **4-(benzyloxy)aniline**. Data from spectroscopic, physical, and purity-based techniques are integrated to build a complete and verified compound profile.



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